

Ibuprofen hydrazide synonyms and nomenclature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2-(4- <i>Isobutylphenyl</i>)propanohydrazide
Cat. No.:	B159390

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An In-depth Technical Guide to Ibuprofen Hydrazide: Synonyms, Nomenclature, and Synthesis

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Ibuprofen hydrazide, a key intermediate in the synthesis of various derivatives with potential therapeutic applications. This document details its nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis.

Nomenclature and Synonyms

Ibuprofen hydrazide is known by several names in scientific literature and chemical databases. A clear understanding of its nomenclature is crucial for accurate literature searches and unambiguous communication in research and development.

Identifier Type	Value
Systematic (IUPAC) Name	2-[4-(2-methylpropyl)phenyl]propanehydrazide
CAS Number	127222-69-9
Molecular Formula	C ₁₃ H ₂₀ N ₂ O
Molecular Weight	220.31 g/mol

Below is a list of commonly encountered synonyms for Ibuprofen hydrazide:

- 2-(4-Isobutylphenyl)propanohydrazide[1][2]
- 2-[4-(Isobutyl)phenyl]propionyl hydrazide[2]
- 2-[4-(2-Methylpropyl)phenyl]propanehydrazide[1]
- Benzeneacetic acid, α -methyl-4-(2-methylpropyl)-, hydrazide[2]
- α -Methyl-4-(2-methylpropyl)benzeneacetic acid hydrazide[2]
- Ibuprofen-hydrazide[3]

Physicochemical Properties

The following table summarizes key physicochemical data for Ibuprofen hydrazide, compiled from various sources.

Property	Value	Source(s)
Melting Point	73-74 °C	[4]
75-78 °C	[5]	
108-110 °C	[6]	
Appearance	White crystalline solid/powder	[4][5]
Solubility	Soluble in alcohols, DMSO, and DMF	[2]

Note: The variation in melting point may be attributed to different polymorphic forms or impurities.

Experimental Protocol: Synthesis of Ibuprofen Hydrazide

This section provides a detailed methodology for the synthesis of Ibuprofen hydrazide from Ibuprofen ethyl ester, a common and efficient route.

3.1. Materials and Reagents

- Ibuprofen ethyl ester
- Hydrazine hydrate (98-100%)
- Absolute ethanol
- Deionized water
- Standard laboratory glassware (round-bottom flask, reflux condenser, etc.)
- Heating mantle
- Magnetic stirrer
- Büchner funnel and filter paper
- Rotary evaporator (optional)

3.2. Synthesis Procedure

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve Ibuprofen ethyl ester (1 equivalent) in absolute ethanol.
- Addition of Hydrazine Hydrate: To the stirred solution, add hydrazine hydrate (2 to 4 equivalents) dropwise.
- Reflux: Heat the reaction mixture to reflux and maintain this temperature for 10-24 hours.^[5] The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature.
- Precipitation: Pour the reaction mixture into ice-cold water to precipitate the crude Ibuprofen hydrazide.

- **Filtration:** Collect the solid product by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected solid with cold deionized water to remove any unreacted hydrazine hydrate and other water-soluble impurities.
- **Drying:** Dry the purified product, for instance, in a desiccator under vacuum.
- **Recrystallization (Optional):** For higher purity, the crude product can be recrystallized from a suitable solvent, such as ethanol.^[5]

3.3. Characterization

The identity and purity of the synthesized Ibuprofen hydrazide can be confirmed by various analytical techniques:

- **Infrared (IR) Spectroscopy:** The IR spectrum of Ibuprofen hydrazide exhibits characteristic absorption bands. For the N-H stretching vibrations of the hydrazide group, look for bands around 3208-3313 cm^{-1} . The C=O stretching of the amide will appear around 1684-1685 cm^{-1} .^{[4][5]}
- **^1H Nuclear Magnetic Resonance (^1H NMR) Spectroscopy:** The proton NMR spectrum provides detailed structural information. Key expected signals include those for the aromatic protons, the protons of the isobutyl group, the methine proton, and the protons of the hydrazide NH and NH_2 groups. For example, in DMSO-d^6 , the NH_2 protons may appear as a broad singlet.^[6]
- **Melting Point Analysis:** The melting point of the synthesized compound should be determined and compared with the literature values. A sharp melting range indicates high purity.

Synthesis Pathway

The synthesis of Ibuprofen hydrazide from Ibuprofen is a two-step process involving an initial esterification followed by hydrazinolysis. This pathway is illustrated in the diagram below.



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Caption: Synthesis of Ibuprofen Hydrazide from Ibuprofen.

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- To cite this document: BenchChem. [Ibuprofen hydrazide synonyms and nomenclature]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b159390#ibuprofen-hydrazide-synonyms-and-nomenclature>

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